

Personal protective equipment for handling HTH-02-006

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Compound of Interest

Compound Name: HTH-02-006

Cat. No.: B15621517

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Essential Safety and Handling Guide for HTH-02-006

For researchers, scientists, and drug development professionals, ensuring safe and effective handling of laboratory compounds is paramount. This document provides immediate and essential safety, operational, and disposal guidance for the NUA2 inhibitor, **HTH-02-006**.

Summary of Quantitative Data

For quick reference, the following table summarizes key quantitative data for **HTH-02-006**.

Property	Value	Source
Molecular Weight	588.45 g/mol	[1]
IC ₅₀ (NUAK2)	126 nM	[2][3]
Solubility in DMSO	≥ 10 mM	[1]
In Vivo Dosage	10 mg/kg (mice)	[3][4]
Storage (Solid)	-20°C (long term)	[1]
Storage (In Solvent)	-80°C (6 months); -20°C (1 month)	MedChemExpress Product Page

Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **HTH-02-006** is not publicly available, guidance from a structurally similar compound, WZ4003, suggests the following PPE should be mandatory when handling **HTH-02-006** to minimize exposure risk.^[5]

- Eye Protection: Wear chemical safety goggles with side shields.
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat is required.
- Respiratory Protection: If handling the solid form outside of a certified chemical fume hood, a respirator may be necessary to prevent inhalation of dust particles.

Experimental Protocols: Step-by-Step Handling and Disposal

Handling Procedure:

- Preparation:
 - Before handling, ensure you are in a well-ventilated area, preferably a certified chemical fume hood.
 - Don all required personal protective equipment (PPE).
- Reconstitution (for solid form):
 - To prepare a stock solution, dissolve **HTH-02-006** in Dimethyl Sulfoxide (DMSO) to the desired concentration (e.g., 10 mM).^[1]
 - For in vivo experiments, a common vehicle is a formulation of 10% DMSO and 90% corn oil.^[6] Prepare fresh working solutions on the day of the experiment.^[6]
- Use in Experiments:

- When adding the compound to cell cultures or administering it to animals, handle with care to avoid splashes or aerosols.
- Use appropriate, calibrated equipment for all measurements.
- Storage:
 - Store the solid compound at -20°C for long-term stability.[\[1\]](#)
 - Once reconstituted in a solvent, aliquot the solution into single-use vials to prevent repeated freeze-thaw cycles. Store stock solutions at -80°C for up to 6 months or -20°C for up to 1 month.

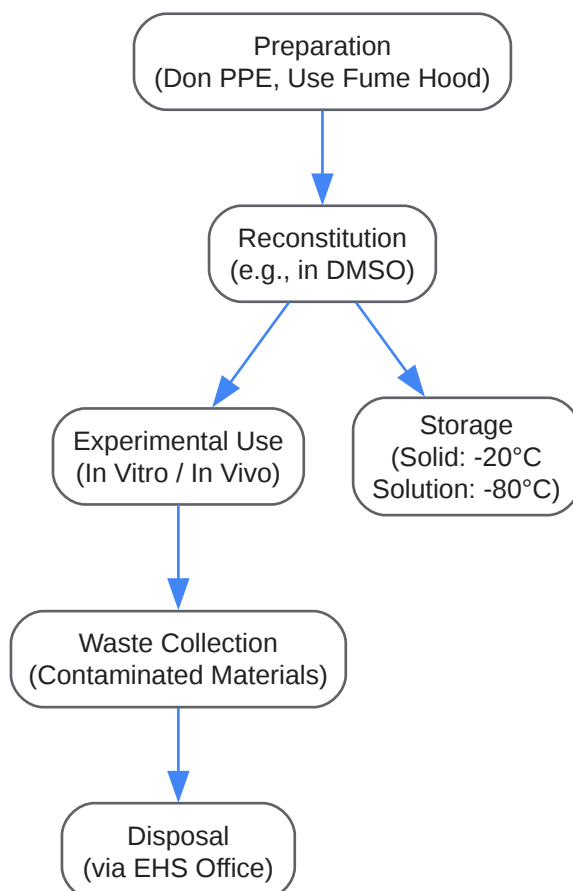
Disposal Plan:

As **HTH-02-006** is intended for laboratory research and its full hazard profile is not yet established, it should be handled as hazardous waste. The related compound, WZ4003, is classified as very toxic to aquatic life with long-lasting effects, indicating that environmental release must be avoided.[\[5\]](#)

- Waste Collection:
 - Collect all waste materials containing **HTH-02-006**, including unused solutions, contaminated consumables (e.g., pipette tips, vials), and contaminated PPE, in a designated and clearly labeled hazardous waste container.
- Container Labeling:
 - Label the waste container with "Hazardous Waste," the full chemical name ("**HTH-02-006**"), and any known hazard classifications (based on available data, an "Aquatic Hazard" warning is prudent).
- Final Disposal:
 - Dispose of the hazardous waste through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations.[\[5\]](#) Do not dispose of **HTH-02-006** down the drain or in regular trash.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for handling **HTH-02-006** in a laboratory setting.



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Caption: General workflow for handling **HTH-02-006**.

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References

- 1. HTH-02-006 | NUAK2 inhibitor | Probechem Biochemicals [probechem.com]

- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. NUA2 is a critical YAP target in liver cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
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